

Physical and chemical properties of nordstrandite and doyleite

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Compound of Interest

Compound Name: Aluminum oxide hydroxide

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An In-Depth Technical Guide to the Physical and Chemical Properties of Nordstrandite and Doyleite

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of nordstrandite and doyleite, two triclinic polymorphs of aluminum hydroxide, $\text{Al}(\text{OH})_3$. The information is presented to facilitate comparative analysis and to provide detailed experimental context for researchers in mineralogy, materials science, and pharmaceutical development.

Introduction

Nordstrandite and doyleite are members of the aluminum hydroxide $[\text{Al}(\text{OH})_3]$ family of minerals, which also includes the more common polymorphs gibbsite and bayerite.[1][2] These minerals are of significant interest due to their varying stabilities, structural arrangements, and potential applications in areas such as catalysis, adsorbents, and as raw materials. Doyleite is noted as the least stable of these polymorphs.[3] Understanding the distinct properties of nordstrandite and doyleite is crucial for their identification, synthesis, and utilization in scientific and industrial applications.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of nordstrandite and doyleite are summarized below. While both share the same chemical formula, their distinct crystal structures give rise to differences in their physical properties.

Quantitative Data Summary

The following tables provide a comparative summary of the key quantitative data for nordstrandite and doyleite.

Table 1: Crystallographic Properties

Property	Nordstrandite	Doyleite
Crystal System	Triclinic[4]	Triclinic[5]
Space Group	P1[4]	$P\bar{1}$ [5]
Cell Parameters	$a = 5.08 \text{ \AA}$, $b = 5.12 \text{ \AA}$, $c = 4.98 \text{ \AA}$, $\alpha = 93.67^\circ$, $\beta = 118.92^\circ$, $\gamma = 70.27^\circ$ [4]	$a = 5.00 \text{ \AA}$, $b = 5.17 \text{ \AA}$, $c = 4.98 \text{ \AA}$, $\alpha = 97.5^\circ$, $\beta = 118.6^\circ$, $\gamma = 104.74^\circ$ [5]
Unit Cell Volume	105.94 \AA^3 [4]	104.37 \AA^3 [5]

Table 2: Physical Properties

Property	Nordstrandite	Doyleite
Mohs Hardness	3[4]	2.5 - 3[5][6]
Density (g/cm ³)	2.43 - 2.436 (measured), 2.45 (calculated)[4]	2.48 (measured), 2.482 (calculated)[5][6]
Color	Colorless, coral pink, reddish brown[4]	White, creamy-white, bluish-white[5]
Luster	Vitreous, Pearly[4]	Vitreous, Pearly, Dull[5]
Streak	White[7]	White[5]
Cleavage	Perfect on {110}[7][8]	Perfect on {010}, fair on {100}[5][6]

Table 3: Optical Properties

Property	Nordstrandite	Doyleite
Type	Biaxial (+)[4]	Biaxial (+)[5]
Refractive Indices	$n\alpha = 1.580(4)$, $n\beta = 1.580(4)$, $n\gamma = 1.596(4)$ [4]	$n\alpha = 1.545(1)$, $n\beta = 1.553(1)$, $n\gamma = 1.566(1)$ [5]
2V Angle	24° (measured), 44° (calculated)[4]	77° (measured), 78° (calculated)[5]
Birefringence	0.016[4]	0.021[5]

Chemical Composition and Solubility

Both nordstrandite and doyleite have the chemical formula $\text{Al}(\text{OH})_3$, corresponding to a composition of 34.59% aluminum, 61.53% oxygen, and 3.88% hydrogen by weight.[6][7]

Doyleite is reported to be insoluble in a 1:1 ratio of sulfuric acid, hydrogen chloride, and nitric acid at room temperature. The solubility of aluminum hydroxides is generally pH-dependent.

Experimental Protocols

The characterization of nordstrandite and doyleite involves a suite of analytical techniques. Below are detailed methodologies for key experiments.

Synthesis of Nordstrandite

A common method for the synthesis of nordstrandite involves the following steps:

- **Precipitation of $\text{Al}(\text{OH})_3$ Gel:** An aluminum hydroxide gel is precipitated at a pH of 8 by the addition of a 25% ammonia solution to a 0.25 M aluminum chloride (AlCl_3) solution at a rate of 5 mL/min at 25 °C.[5]
- **Washing:** The resulting gel is thoroughly washed with deionized water to remove any unreacted salts.[5]

- Aging: The washed gel is then aged in an 8% ethylene diamine solution at 40 °C for 40 hours.[5]
- Final Washing and Drying: The synthesized nordstrandite is washed again with deionized water and subsequently dried.[5]

X-Ray Diffraction (XRD)

Powder X-ray diffraction is a primary technique for distinguishing between the polymorphs of $\text{Al}(\text{OH})_3$.

- Sample Preparation: A small portion of the mineral sample is finely ground by hand in an agate mortar.[9]
- Instrumentation: A powder diffractometer with a $\text{Cu K}\alpha$ radiation source ($\lambda = 1.5418 \text{ \AA}$) is typically used.[6]
- Data Collection: The diffraction pattern is collected over a 2θ range, for instance, at a scan rate of $4^\circ 2\theta$ per minute with 2θ steps of 0.05° . [6]
- Analysis: The resulting diffraction pattern, a plot of intensity versus 2θ , provides a unique fingerprint for each polymorph. The characteristic peaks for nordstrandite and doyleite can be compared to standard diffraction patterns for identification.[1]

Raman Spectroscopy

Raman spectroscopy is a non-destructive technique that provides information about the vibrational modes of a material, allowing for the differentiation of the $\text{Al}(\text{OH})_3$ polymorphs.

- Instrumentation: A laser Raman microprobe is utilized.
- Sample Preparation: Minimal sample preparation is required; untreated crystals, fragments, or microcrystalline powders can be directly analyzed.[7]
- Analysis: The Raman spectra of the different polymorphs show distinct bands. For instance, in the $\nu(\text{OH})$ -stretching region, nordstrandite exhibits three bands near 3492, 3566, and 3623 cm^{-1} , while doyleite shows a broad band centered at approximately 3545 cm^{-1} with a

potential shoulder near 3615 cm^{-1} .^[7] The region between $100\text{--}1200\text{ cm}^{-1}$ also contains distinctly different signatures for each polymorph.^[7]

Solubility Determination (Shake-Flask Method)

The equilibrium solubility of aluminum hydroxides can be determined using the shake-flask method.^[10]

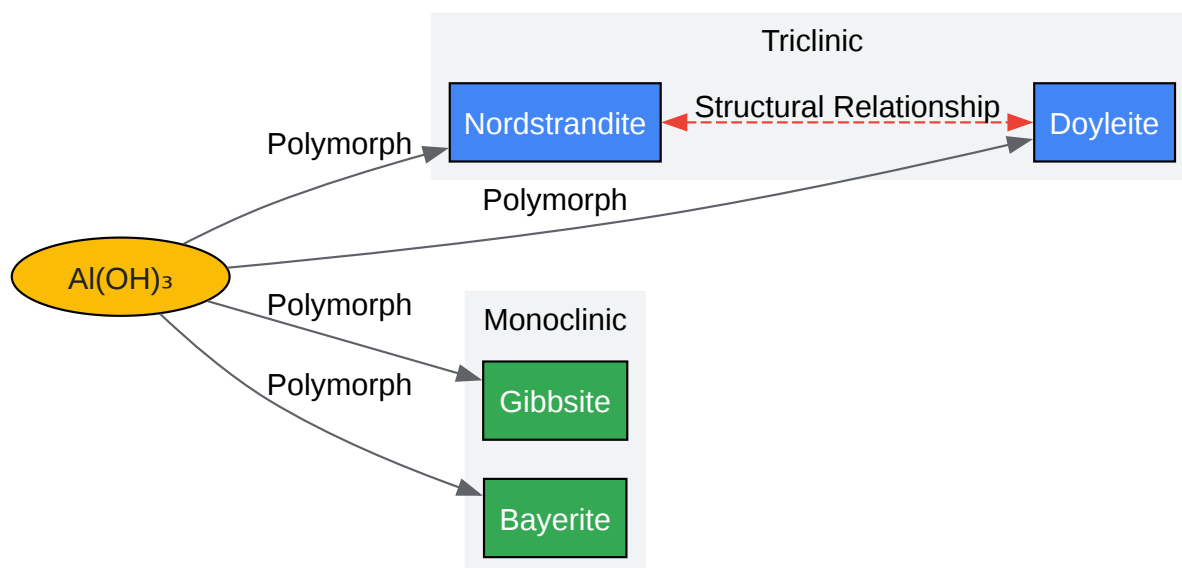
- **Preparation of Media:** A series of aqueous solutions with varying target pH values (e.g., pH 4 to 12) are prepared in separate flasks using deionized water. The pH is adjusted using small volumes of 0.1 M HClO_4 or 0.1 M NaOH .^[10]
- **Addition of Solute:** An excess amount of the solid aluminum hydroxide is added to each flask to ensure that equilibrium with the solid phase is achieved.^[10]
- **Equilibration:** The flasks are agitated in a constant temperature bath until equilibrium is reached.
- **Phase Separation:** The solid and liquid phases are separated by allowing the solid to settle, followed by centrifugation and filtration of the supernatant.^[10]
- **Analysis:** The concentration of dissolved aluminum in the clear supernatant is quantified using techniques such as Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) or Atomic Absorption Spectroscopy (AAS). The final pH of the supernatant is also measured.^[10]
- **Data Analysis:** A solubility curve is generated by plotting the logarithm of the measured aluminum concentration against the final equilibrium pH.^[10]

Thermogravimetric Analysis (TGA)

Thermogravimetric analysis can be used to study the thermal decomposition of nordstrandite and doyleite. This technique involves heating a sample at a controlled rate and measuring the change in mass as a function of temperature. The dehydroxylation of $\text{Al}(\text{OH})_3$ polymorphs occurs at specific temperature ranges, providing information about their thermal stability.

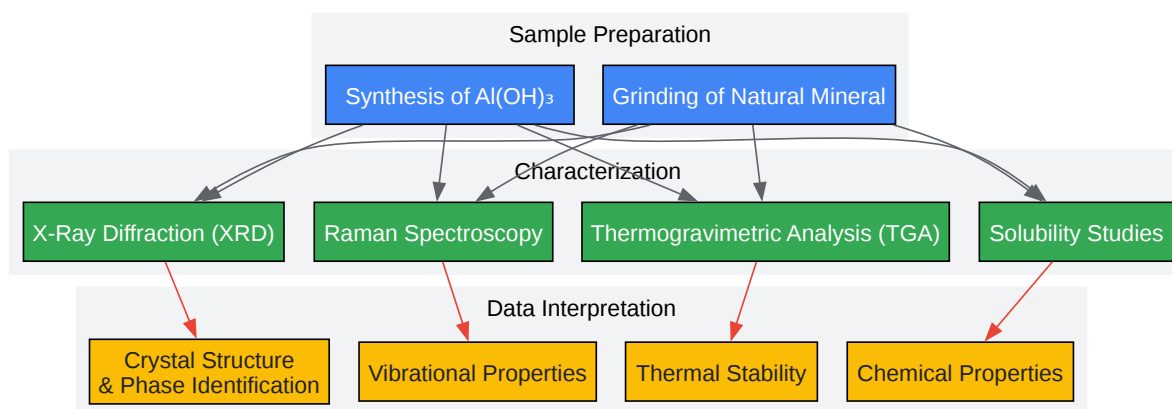
Visualizations

The following diagrams illustrate key relationships and workflows relevant to the study of nordstrandite and doyleite.



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Polymorphic relationship of Al(OH)_3 minerals.



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Experimental workflow for mineral characterization.

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